

(3,3-Dimethoxycyclobutyl)methanol material safety data sheet (MSDS)

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Compound of Interest

Compound Name: (3,3-Dimethoxycyclobutyl)methanol

Cat. No.: B065717

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An In-depth Technical Guide to (3,3-Dimethoxycyclobutyl)methanol

This technical guide provides a comprehensive overview of the material safety data for **(3,3-Dimethoxycyclobutyl)methanol**, targeting researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical suppliers.

Chemical and Physical Properties

(3,3-Dimethoxycyclobutyl)methanol is a cyclobutane derivative used as a building block in organic synthesis, particularly in the development of protein degraders.^[1] Its physical and chemical properties are summarized below.

Property	Value	Source
CAS Number	175021-11-1	[1] [2] [3]
Molecular Formula	C7H14O3	[1] [3]
Molecular Weight	146.184 g/mol	[3]
Boiling Point	190°C at 760 mmHg	[4]
Purity	≥95% - ≥98%	[1] [4]
Storage Temperature	2-8°C	[4]

Safety and Handling

While a comprehensive, peer-reviewed toxicological profile for **(3,3-Dimethoxycyclobutyl)methanol** is not readily available, safety data sheets from suppliers provide essential handling and safety information. The following sections outline the known hazards and precautionary measures.

2.1. Hazard Identification

Based on available safety data sheets for similar chemical compounds, **(3,3-Dimethoxycyclobutyl)methanol** should be handled as a potentially hazardous substance. General hazard statements that may apply include:

- Combustible liquid.[\[5\]](#)[\[6\]](#)
- Causes serious eye irritation.[\[5\]](#)[\[6\]](#)
- Causes skin irritation.[\[6\]](#)
- Harmful if swallowed.
- May cause respiratory irritation.

2.2. Precautionary Measures and Personal Protective Equipment (PPE)

When handling **(3,3-Dimethoxycyclobutyl)methanol**, it is crucial to adhere to the following safety protocols:

- Ventilation: Use in a well-ventilated area, preferably within a chemical fume hood.[\[7\]](#)
- Personal Protective Equipment:
 - Eye Protection: Wear chemical safety goggles or glasses.[\[7\]](#)[\[8\]](#)
 - Hand Protection: Chemical-resistant gloves (e.g., nitrile) are recommended.[\[7\]](#)
 - Skin and Body Protection: A lab coat and appropriate protective clothing should be worn.[\[7\]](#)
- Handling: Avoid contact with skin, eyes, and clothing.[\[8\]](#) Wash hands thoroughly after handling.[\[7\]](#) Keep away from heat, sparks, and open flames.[\[5\]](#)[\[6\]](#)

2.3. Storage

Proper storage is essential to maintain the chemical's integrity and prevent accidents:

- Store in a cool, well-ventilated place away from direct sunlight.[\[7\]](#)[\[8\]](#)
- Keep the container tightly closed.[\[7\]](#)[\[8\]](#)
- Store locked up.[\[8\]](#)

2.4. Disposal

Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[\[5\]](#)[\[6\]](#)[\[8\]](#)

First Aid Measures

In case of exposure, the following first aid procedures should be followed:

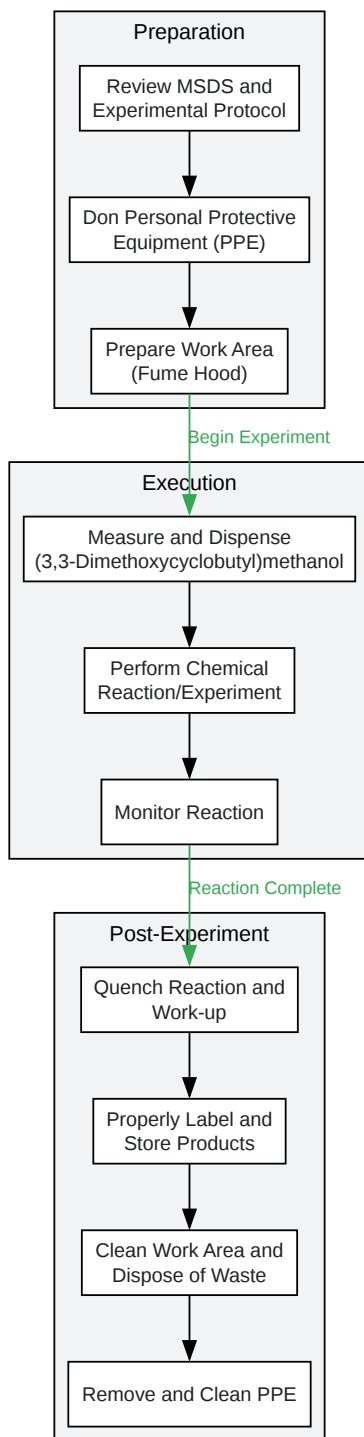
- After Inhalation: Move the person to fresh air. If symptoms persist, call a physician.[\[8\]](#)

- After Skin Contact: Wash off immediately with soap and plenty of water. If skin irritation occurs, get medical advice/attention.[\[6\]](#)[\[8\]](#)
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[5\]](#)[\[6\]](#)[\[8\]](#)
- After Ingestion: Rinse mouth. Do NOT induce vomiting. Call a physician or poison control center immediately.[\[8\]](#)

Experimental Workflow and Safety Protocols

As no specific experimental protocols involving **(3,3-Dimethoxycyclobutyl)methanol** were found in the provided search results, a general workflow for handling such a chemical in a research setting is diagrammed below. This workflow emphasizes safety and proper procedure.

General Experimental Workflow for Handling (3,3-Dimethoxycyclobutyl)methanol

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Caption: A generalized workflow for safely handling **(3,3-Dimethoxycyclobutyl)methanol** in a laboratory setting.

Emergency Response Logical Flow

In the event of an accidental exposure, a clear and logical response is critical. The following diagram outlines the general steps to take.



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Caption: A flowchart illustrating the logical steps for a first aid response to chemical exposure.

Toxicological Information

Detailed toxicological studies for **(3,3-Dimethoxycyclobutyl)methanol** are not available in the public domain. The toxicological properties have not been fully investigated.^[5] Therefore, it should be handled with the assumption that it may be toxic.

Signaling Pathways and Detailed Experimental Protocols

Currently, there is no publicly available information detailing specific signaling pathways affected by **(3,3-Dimethoxycyclobutyl)methanol** or comprehensive, peer-reviewed experimental protocols for its use. This substance is primarily available as a building block for chemical synthesis. Researchers using this compound would be responsible for developing their own specific protocols and conducting appropriate safety assessments.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a formal Material Safety Data Sheet (MSDS) provided by the manufacturer. Always consult the official MSDS before handling any chemical.

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